

Application Notes and Protocols for Galacto-Dapagliflozin in Cell-Based Assays

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for utilizing **galacto-Dapagliflozin**, a potent and selective inhibitor of the sodium-glucose cotransporter 2 (SGLT2), in various cell-based assays. **Galacto-Dapagliflozin** serves as a valuable tool for investigating glucose transport mechanisms and for the screening and characterization of novel SGLT2 inhibitors.

Introduction to SGLT2 Inhibition

The sodium-glucose cotransporter 2 (SGLT2) is a membrane protein primarily located in the proximal tubules of the kidneys. It is responsible for the reabsorption of the majority of glucose from the glomerular filtrate back into the bloodstream.[1][2] In conditions like type 2 diabetes, the expression and activity of SGLT2 can be elevated, contributing to hyperglycemia.[1] SGLT2 inhibitors, such as Dapagliflozin and its analog **galacto-Dapagliflozin**, block this transporter, leading to increased urinary glucose excretion and a lowering of blood glucose levels.[1][3][4] This mechanism of action is independent of insulin secretion.[1]

Galacto-Dapagliflozin is a potent inhibitor of human SGLT2 with a high degree of selectivity over SGLT1.[5] This makes it a specific tool for studying SGLT2-mediated glucose transport in cellular models.

Data Presentation Inhibitory Potency of SGLT2 Inhibitors



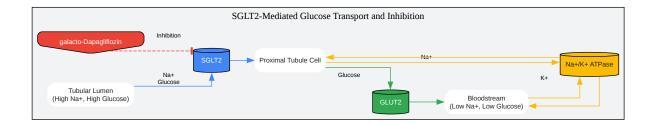
| Compound | Target | Parameter | Value | Reference |
|---------------------------|-------------|-----------|-----------|-----------|
| galacto- Dapagliflozin | Human SGLT2 | K_i | 2 nM | [5] |
| galacto- Dapagliflozin | Human SGLT1 | K_i | 25,000 nM | [5] |
| Dapagliflozin | Human SGLT2 | IC_50 | 1.1 nM | [6] |
| Dapagliflozin | Human SGLT1 | IC_50 | 1350 nM | [6] |
| Empagliflozin | Human SGLT2 | IC_50 | 3.1 nM | [6] |
| Canagliflozin | Human SGLT2 | IC_50 | 2.2 nM | [6] |

Effects of Dapagliflozin on Cell Proliferation

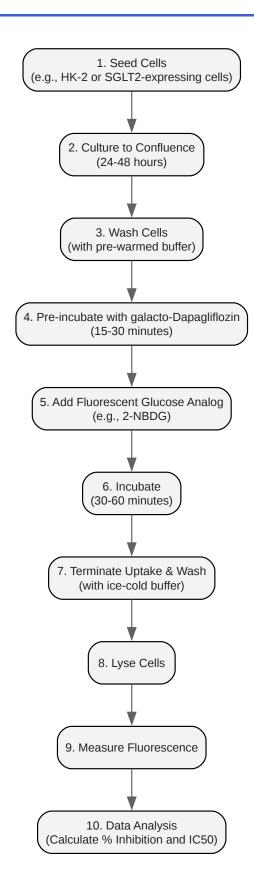
| Cell Line | Compound | Parameter | Value | Reference |
|-----------|---------------|-----------|---------|-----------|
| 3T3 | Dapagliflozin | IC_50 | 68.2 μΜ | [7] |
| Нера 1-6 | Dapagliflozin | IC_50 | 45.8 μM | [7] |

Signaling Pathway and Experimental Workflow









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